

# Proper Disposal Procedures for m-PEG6-Ms

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## Compound of Interest

Compound Name: *m*-PEG6-Ms

Cat. No.: B1676794

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The proper disposal of **m-PEG6-Ms** (methoxy-hexaethylene glycol-mesylate) is critical to ensure laboratory safety and environmental protection. Due to the presence of the methanesulfonyl (mesyl) group, this compound should be handled as a hazardous substance. The disposal procedures are primarily dictated by the reactivity and toxicity associated with the mesylate functional group, which is related to methanesulfonyl chloride.

## Hazard Identification and Safety Precautions

The methanesulfonyl group is a key reactive component of **m-PEG6-Ms**. Based on the safety data for methanesulfonyl chloride, the following hazards should be considered<sup>[1][2][3][4]</sup>:

- Toxicity: Fatal if inhaled, toxic in contact with skin, and toxic if swallowed<sup>[1]</sup>.
- Corrosivity: Causes severe skin burns and eye damage.
- Irritation: May cause respiratory irritation.
- Environmental Hazards: Harmful to aquatic organisms. Do not let the product enter drains or surface water.

Personal Protective Equipment (PPE) is mandatory when handling **m-PEG6-Ms**:

- Hand Protection: Wear impervious gloves (e.g., nitrile rubber) and inspect them before use.
- Eye/Face Protection: Use tightly fitting safety goggles and a face shield (minimum 8-inch).

- **Skin and Body Protection:** Wear a lab coat, and for larger quantities or in case of a spill, a gas-tight chemical resistant suit is recommended.
- **Respiratory Protection:** Use a NIOSH (US) or EN 166 (EU) approved respirator with an appropriate cartridge for organic vapors and acid gases. For emergencies or high concentrations, a self-contained breathing apparatus (SCBA) is necessary.

## Quantitative Hazard Data for Methanesulfonyl Chloride (as a proxy for the reactive group)

Hazard Classification	GHS Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 2	Danger	H300: Fatal if swallowed
Acute Toxicity, Inhalation	Category 1	Danger	H330: Fatal if inhaled
Acute Toxicity, Dermal	Category 2	Danger	H310: Fatal in contact with skin
Skin Corrosion	Category 1B	Danger	H314: Causes severe skin burns and eye damage
Specific Target Organ Toxicity	Category 3	Danger	H335: May cause respiratory irritation

## Step-by-Step Disposal Protocol for m-PEG6-Ms

This protocol provides a general guideline for the safe disposal of **m-PEG6-Ms**. Always consult your institution's Environmental Health and Safety (EHS) department for specific local regulations.

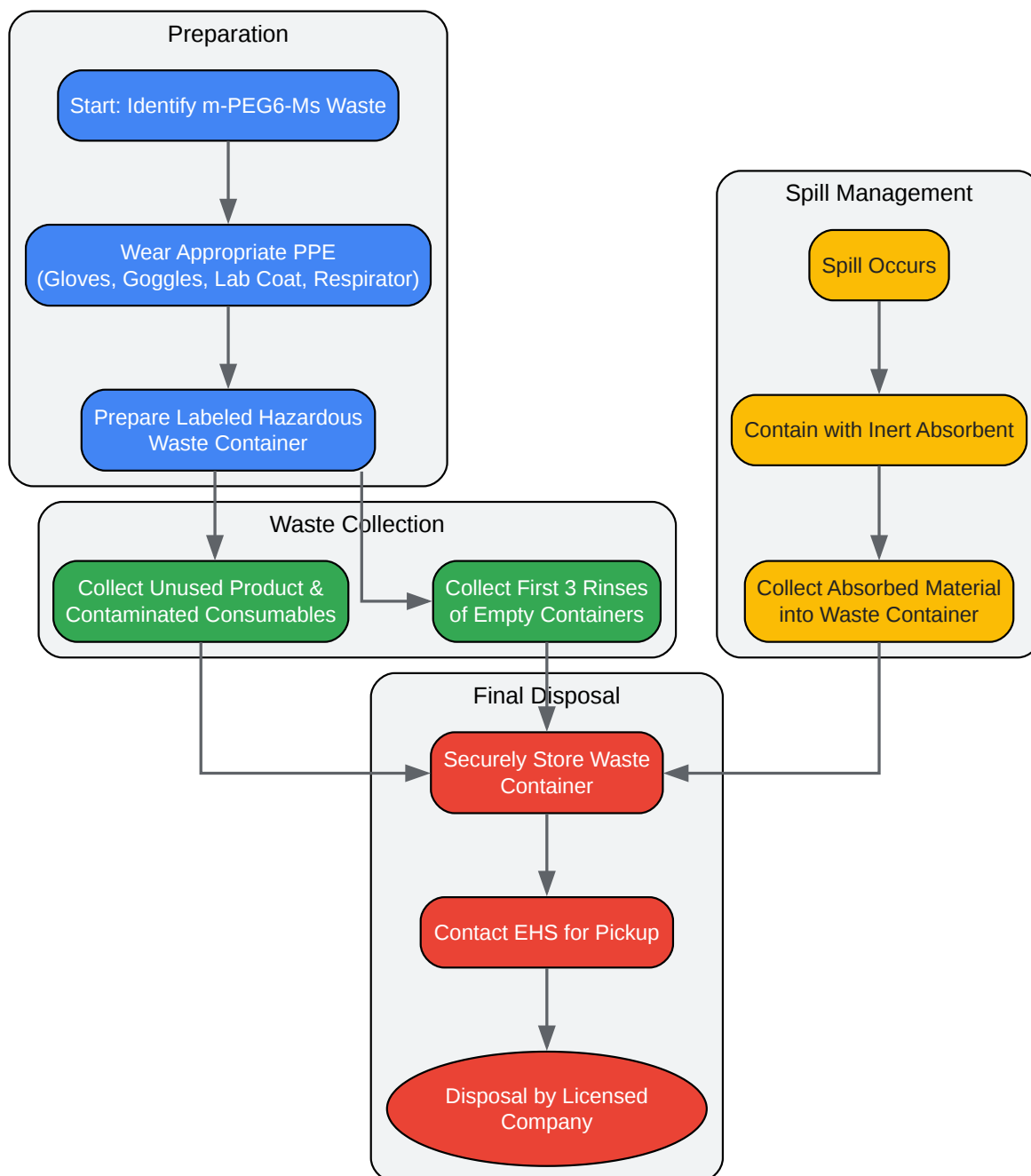
- **Segregation and Collection of Waste:**
  - Collect all waste containing **m-PEG6-Ms** (e.g., unused product, contaminated consumables, and the first rinse of emptied containers) in a designated, properly labeled

hazardous waste container.

- The container must be made of a compatible material (e.g., glass or polyethylene) and have a secure, tight-fitting lid.
- Label the waste container clearly with "Hazardous Waste," the full chemical name "**m-PEG6-Ms**," and the associated hazards (Toxic, Corrosive).
- Handling of Spills:
  - In case of a spill, evacuate the area and ensure adequate ventilation.
  - Wear the appropriate PPE, including respiratory protection.
  - Contain the spill using an inert absorbent material such as sand, earth, or vermiculite.
  - Carefully collect the absorbed material into the designated hazardous waste container.
  - Decontaminate the spill area with a suitable cleaning agent and collect the cleaning materials as hazardous waste.
- Disposal of Empty Containers:
  - Thoroughly empty the container of any remaining liquid.
  - The first rinse of the container must be collected as hazardous waste. For highly toxic substances (which should be assumed for **m-PEG6-Ms**), the first three rinses must be collected as hazardous waste.
  - After thorough rinsing and air-drying in a chemical fume hood, deface the label and dispose of the container as regular laboratory glass or plastic waste, in accordance with institutional policies.
- Final Disposal:
  - Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.

- Arrange for pickup and disposal by a licensed hazardous waste disposal company, following all local, state, and federal regulations. Do not dispose of **m-PEG6-MS** down the drain or in the regular trash.

## Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **m-PEG6-Ms** waste.

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## References

- 1. WERCS Studio - Application Error [assets.thermofisher.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. lobachemie.com [lobachemie.com]
- 4. ICSC 1163 - METHANESULFONYL CHLORIDE [chemicalsafety.ilo.org]
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